

Introduction: The Quinoline Scaffold and the Importance of Solubility

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Compound of Interest

Compound Name: 8-Bromoquinolin-3-amine

CAS No.: 347146-15-0

Cat. No.: B1322627

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Quinoline and its derivatives are privileged scaffolds in medicinal chemistry, forming the core of numerous therapeutic agents with a wide spectrum of biological activities, including antimalarial, anticancer, and antimicrobial properties.[1] The strategic placement of functional groups, such as halogens and amines, onto the quinoline ring system is a key strategy for modulating a compound's physicochemical properties, target affinity, and pharmacokinetic profile.[1]

8-Bromoquinolin-3-amine is one such derivative. Its solubility is a critical parameter that dictates its utility at every stage of the drug discovery and development pipeline.[2] Poor solubility can lead to unreliable results in in vitro assays, hinder formulation development, and result in poor bioavailability, ultimately compromising the therapeutic potential of a promising candidate molecule.[2] This guide, therefore, aims to equip the researcher with the theoretical knowledge and practical methodology to effectively characterize the solubility of **8-Bromoquinolin-3-amine**.

Physicochemical Profile and Inferred Solubility Behavior

To understand the solubility of **8-Bromoquinolin-3-amine**, we must first consider its molecular structure. The molecule consists of a bicyclic aromatic quinoline core, a bromine atom at position 8, and an amine group at position 3.

Property	Value	Source
Molecular Formula	C ₉ H ₇ BrN ₂	[3]
Molecular Weight	~223.07 g/mol	[3]
Appearance	Likely a solid at room temperature	[4]

The solubility of this molecule is governed by a balance of competing intermolecular forces:

- **The Quinoline Core:** The aromatic ring system is predominantly nonpolar and hydrophobic, favoring solubility in nonpolar organic solvents.
- **The Amine Group (-NH₂):** As a primary amine, this group is polar and capable of acting as both a hydrogen bond donor and acceptor. This feature promotes solubility in polar protic solvents (e.g., alcohols) and polar aprotic solvents that can accept hydrogen bonds (e.g., DMSO, DMF).[5]
- **The Bromine Atom (-Br):** The bromine substituent adds to the molecular weight and size, which can decrease solubility.[6] It also increases the lipophilicity (hydrophobicity) of the molecule.
- **pH-Dependence:** The amine group is basic. In acidic conditions, it can be protonated to form an ammonium salt (R-NH₃⁺).[5] This ionic form would be significantly more polar and is expected to exhibit much greater solubility in polar solvents, particularly water.[5]

Based on these features and data from analogous compounds like 8-aminoquinoline, we can predict the following solubility trends[5]:

- **High Solubility:** Expected in polar aprotic solvents like Dimethyl Sulfoxide (DMSO) and N,N-Dimethylformamide (DMF), where strong dipole-dipole interactions and hydrogen bonding can occur.

- **Moderate to Good Solubility:** Likely in polar protic solvents such as methanol, ethanol, and isopropanol.[5]
- **Low Solubility:** Expected in nonpolar solvents like hexane and toluene, as the polar amine group will hinder dissolution.
- **Poor Aqueous Solubility:** The large, hydrophobic bromoquinoline core will likely result in low solubility in neutral water.[5] However, solubility should increase significantly in dilute aqueous acid.[5]

Experimental Determination of Thermodynamic Solubility: The Shake-Flask Method

While theoretical predictions are useful, empirical determination is essential for accurate characterization. The shake-flask method is considered the "gold standard" for measuring equilibrium (thermodynamic) solubility and is the most reliable and widely used technique.[7][8] The method involves saturating a solvent with the solute and allowing the system to reach equilibrium before measuring the concentration of the dissolved compound.

Rationale for the Shake-Flask Method

In drug discovery, it is crucial to distinguish between kinetic solubility and thermodynamic solubility. Kinetic methods, often used in high-throughput screening, can overestimate solubility because they can generate supersaturated, metastable solutions.[7] The shake-flask method, by contrast, determines the true equilibrium concentration, providing a stable and reliable value that is critical for pre-formulation and biopharmaceutical studies.[7][8]

Step-by-Step Protocol

This protocol outlines the procedure for determining the solubility of **8-Bromoquinolin-3-amine** in a given organic solvent.

Materials:

- **8-Bromoquinolin-3-amine** (solid)
- Solvent of interest (e.g., ethanol, DMSO, acetonitrile)

- Analytical balance
- Glass vials with screw caps (e.g., 4 mL)
- Orbital shaker or thermomixer with temperature control
- Centrifuge
- Syringes and syringe filters (e.g., 0.22 μ m PTFE for organic solvents)
- Volumetric flasks and pipettes for dilution
- Analytical instrument for quantification (e.g., HPLC-UV, UV-Vis Spectrophotometer)

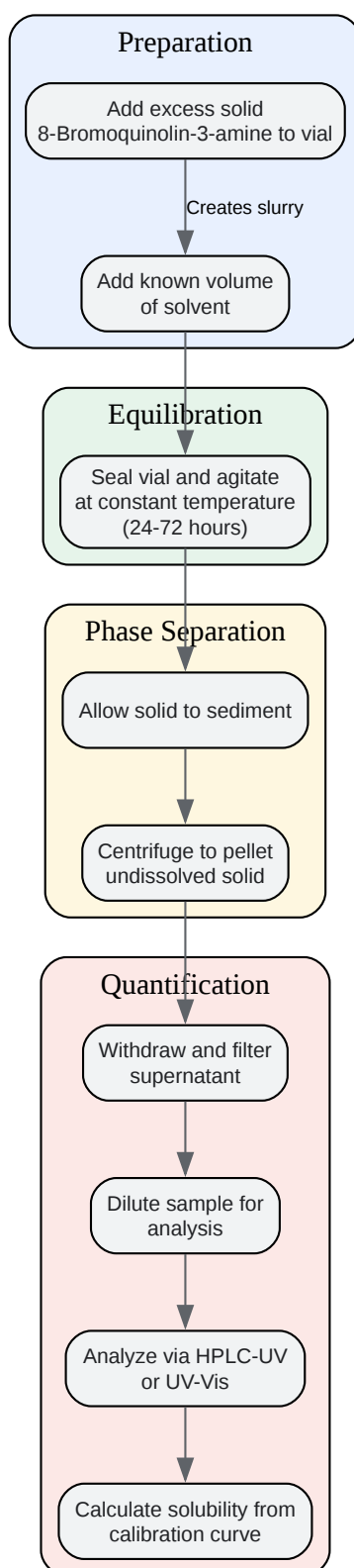
Procedure:

- Preparation of the Slurry:
 - Add an excess amount of solid **8-Bromoquinolin-3-amine** to a glass vial. An excess is critical to ensure a saturated solution is formed. A visible amount of undissolved solid should remain at the end of the experiment.^[7]
 - Accurately add a known volume of the chosen solvent to the vial (e.g., 2.0 mL).
- Equilibration:
 - Seal the vials tightly.
 - Place the vials on an orbital shaker or in a thermomixer set to a constant temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period to ensure equilibrium is reached. For many compounds, 24 to 72 hours is standard.^[6] It is advisable to test multiple time points (e.g., 24, 48, and 72 hours) to confirm that the concentration has plateaued.
- Phase Separation:

- Once equilibration is complete, remove the vials and allow the undissolved solid to sediment.^[7]
- To ensure complete removal of solid particles, centrifuge the vials at high speed (e.g., 10,000 rpm for 15 minutes).
- Sample Collection and Dilution:
 - Carefully withdraw an aliquot of the clear supernatant using a syringe. Do not disturb the solid pellet at the bottom.
 - Immediately filter the supernatant through a syringe filter into a clean vial. This step removes any remaining microscopic particles that could dissolve and falsely elevate the measured concentration.
 - Accurately dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the analytical instrument. A series of dilutions may be necessary.
- Quantification:
 - Prepare a set of calibration standards of **8-Bromoquinolin-3-amine** of known concentrations.
 - Analyze the calibration standards and the diluted sample(s) using a validated analytical method (e.g., HPLC-UV).
 - Construct a calibration curve by plotting the instrument response versus concentration.
 - Determine the concentration of the diluted sample from the calibration curve and, accounting for the dilution factor, calculate the original concentration in the saturated solution. This value represents the solubility.

Workflow Diagram

The following diagram illustrates the key steps in the Shake-Flask solubility determination workflow.



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Caption: Workflow for the Shake-Flask Solubility Determination Method.

Safety and Handling Precautions

While a specific Safety Data Sheet (SDS) for **8-Bromoquinolin-3-amine** is not widely available, data from closely related compounds like 8-bromoquinoline and its dihydrochloride salt indicate potential hazards.^{[4][9][10]}

- Hazard Classification: Assumed to be hazardous. Related compounds are classified as causing skin and serious eye irritation.^{[9][10]} The dihydrochloride salt is classified as Acute Toxicity, Oral (Category 3).^[4]
- Handling:
 - Use only in a well-ventilated area, preferably in a chemical fume hood.^[10]
 - Avoid breathing dust, fumes, or vapors.^[10]
 - Avoid contact with skin, eyes, and clothing.^[10]
- Personal Protective Equipment (PPE):
 - Wear appropriate chemical-resistant gloves (e.g., nitrile).
 - Wear safety glasses with side shields or chemical goggles.^[10]
 - Wear a lab coat.
- First Aid:
 - Skin Contact: Immediately wash with plenty of soap and water.^[10]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.^[10]
 - Inhalation: Remove person to fresh air and keep comfortable for breathing.^[10]
 - Ingestion: Seek immediate medical attention.

Always consult the most current SDS provided by the supplier before handling this chemical.

Conclusion

Characterizing the solubility of **8-Bromoquinolin-3-amine** is a fundamental step in harnessing its potential for research and drug development. While direct published data is limited, an understanding of its molecular structure allows for reasoned predictions of its behavior in various organic solvents. This guide provides the scientific rationale and a detailed, authoritative protocol—the shake-flask method—to empower researchers to generate reliable, quantitative solubility data. Adherence to this robust methodology and strict safety protocols will ensure the generation of high-quality, reproducible results essential for advancing scientific discovery.

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